

n-Undecyl- β -D-Maltoside: The Strategic Intermediate for Membrane Protein Stabilization

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Undecyl-maltoside;Undecyl β -D-maltopyranoside*

CAS No.: *170552-39-3*

Cat. No.: *B068634*

[Get Quote](#)

Executive Summary

In the structural biology of integral membrane proteins (IMPs), the choice of detergent is often a trade-off between solubility and structural fidelity.^[1] While n-Dodecyl- β -D-maltoside (DDM) is the industry "gold standard" for stability, its large micelle size can occlude protein-protein contact points required for crystal lattice formation. Conversely, n-Decyl- β -D-maltoside (DM) offers a smaller micelle but often lacks the hydrophobic depth to stabilize larger transmembrane domains, leading to denaturation.

n-Undecyl- β -D-maltoside (UDM) occupies the critical "Goldilocks" zone. With an 11-carbon alkyl chain, it provides sufficient hydrophobic shielding to maintain native conformation while forming a smaller micelle than DDM, thereby enhancing the probability of ordered crystallization and high-resolution Cryo-EM particle alignment. This guide details the physicochemical properties, solubilization mechanisms, and validated workflows for deploying UDM in drug discovery and structural biology.

Part 1: Chemical Identity & Physicochemical Profile

n-Undecyl- β -D-maltoside is a non-ionic detergent belonging to the alkyl maltoside family.^[2] It consists of a hydrophilic maltose head group (two glucose units linked

-1-4) and a hydrophobic undecyl (C11) tail.

Key Technical Specifications

Property	Value	Context/Significance
Chemical Name	n-Undecyl- β -D-maltopyranoside	Specific -anomer is preferred for purity. ^[2] ^[3]
CAS Number	253678-67-0	Unique identifier for procurement verification.
Formula		
Molecular Weight	496.6 g/mol	
CMC ()	~0.59 mM (0.029% w/v)	Critical for buffer preparation. ^[3] ^[4] ^[5] Higher than DDM (0.17 mM), allowing easier removal/exchange.
Aggregation Number	~71	Number of monomers per micelle. ^[5] Smaller than DDM (~78-98).
Micelle MW	~35–50 kDa	Includes detergent only. Smaller size reduces background noise in Cryo-EM.
HLB	~13-14 (Estimated)	Hydrophilic-Lipophilic Balance; indicates good water solubility.

Comparative Analysis: The Maltoside Spectrum

The following table illustrates why UDM is selected over its homologs.

Feature	Decyl-Maltoside (DM)	Undecyl-Maltoside (UDM)	Dodecyl-Maltoside (DDM)
Chain Length	C10	C11	C12
Stability	Low to Moderate	High	Very High
Micelle Size	Small (~40 kDa)	Medium (~50 kDa)	Large (~72+ kDa)
Crystallography	Excellent (tight packing)	Very Good	Poor (large shield)
Removal	Dialysis possible	Column Exchange / Ultrafiltration	Difficult to remove

Part 2: Mechanistic Insight

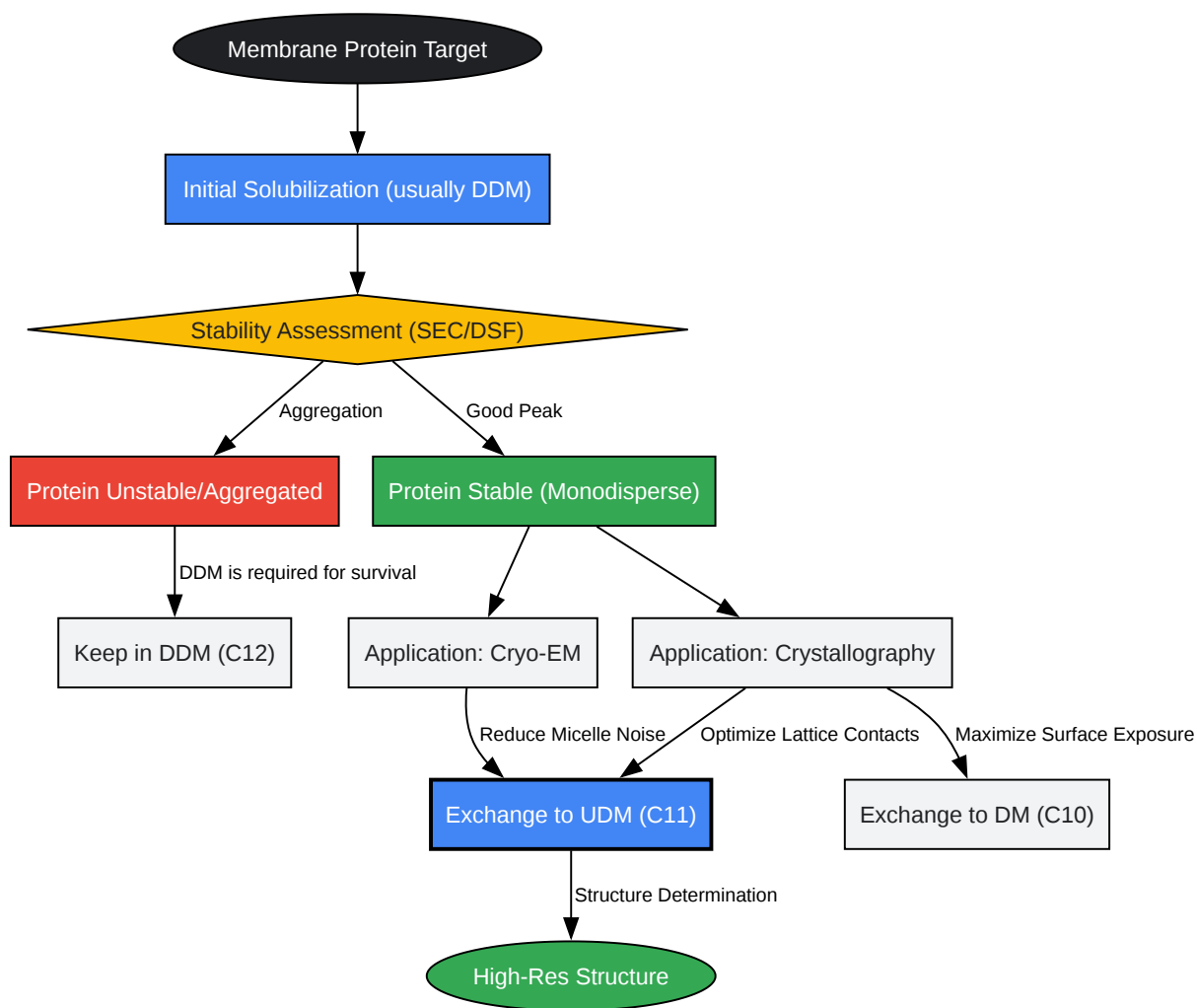
The Hydrophobic Mismatch Theory

The efficacy of UDM is best explained by the Hydrophobic Mismatch concept. Membrane proteins have a specific hydrophobic thickness (the span of the transmembrane domain).

- If the detergent tail is too short (e.g., C8-C9): The hydrophobic belt is thinner than the protein's hydrophobic surface, causing exposure to water and aggregation.
- If the detergent tail is too long (e.g., C12+): The detergent tails may distort the protein structure to maximize hydrophobic contact, or the large micelle may hinder protein-protein interactions essential for crystallization.
- UDM (C11): Often matches the hydrophobic width of average GPCRs and transporters (~30 Å) better than C12, providing stabilization without "over-solubilizing" or masking surface features.

Visualization: The Solubilization Landscape

The following diagram depicts the decision logic for selecting UDM based on protein stability and downstream application.



[Click to download full resolution via product page](#)

Figure 1: Decision matrix for detergent selection. UDM serves as the primary alternative when DDM shields too much surface area or when DM is too harsh.

Part 3: Application Workflows

Protocol 1: Membrane Protein Solubilization & Screening

This protocol assumes the protein is expressed in membranes (e.g., *E. coli*, HEK293, or Sf9).

Reagents:

- Lysis Buffer: 50 mM HEPES pH 7.5, 150 mM NaCl, 10% Glycerol.
- UDM Stock Solution: 10% (w/v) in water. Note: Dissolve 1g UDM in 10mL ultrapure water. Do not heat excessively; mild vortexing is sufficient.

Step-by-Step Methodology:

- Membrane Preparation: Resuspend membrane pellet in Lysis Buffer to a total protein concentration of 2–5 mg/mL.
- Detergent Addition: Add UDM stock to a final concentration of 1.0% (w/v).
 - Scientific Rationale: This is ~20mM, which is >30x the CMC (0.59 mM). High detergent:protein/lipid ratio is crucial for initial extraction to break lipid-lipid interactions.
- Incubation: Rotate gently at 4°C for 1–2 hours.
 - Avoid: Vigorous vortexing which induces foaming and oxidation.
- Clarification: Ultracentrifuge at 100,000 g for 45 minutes at 4°C.
- Analysis: Collect supernatant (solubilized fraction) and pellet. Analyze via SDS-PAGE or Western Blot.
 - Success Metric: >80% of target protein in supernatant.

Protocol 2: Detergent Exchange via SEC (For Crystallography/Cryo-EM)

Because UDM has a relatively low CMC (0.59 mM), dialysis is inefficient. The most robust method to exchange from a crude extraction detergent (like DDM) to UDM is Size Exclusion Chromatography (SEC).

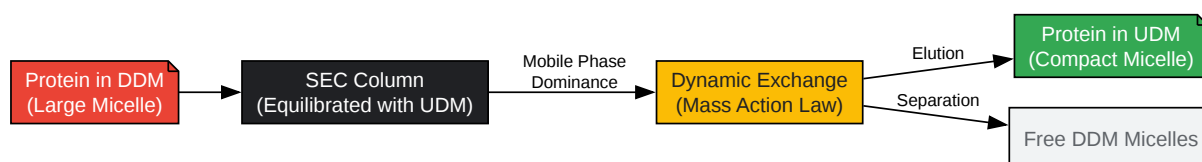
Step-by-Step Methodology:

- Column Equilibration: Equilibrate a Superose 6 or Superdex 200 column with SEC Buffer containing 2–3x CMC of UDM.
 - SEC Buffer: 20 mM HEPES pH 7.5, 150 mM NaCl, 1.2 mM UDM (approx 0.06% w/v).
 - Note: Unlike extraction, maintenance requires only slightly above CMC to keep the micelle belt intact.
- Sample Loading: Load the DDM-solubilized protein onto the column.
- Elution: Run the column at a flow rate appropriate for the resin (e.g., 0.5 mL/min).
- Fraction Analysis: Monitor UV 280nm. The DDM micelles (larger) will separate from the protein-UDM complex if the protein is small, but typically the exchange happens because the column is pre-saturated with UDM. As the protein travels, DDM molecules dissociate and are replaced by the high-concentration UDM in the mobile phase.
- Quality Control: Assess peak symmetry. A sharp, symmetrical peak indicates a monodisperse protein-UDM complex.

Part 4: Troubleshooting & Optimization

Observation	Root Cause	Corrective Action
Precipitation during exchange	UDM is less stabilizing than DDM.	Increase UDM concentration to 5x CMC (3 mM) or add lipids (CHS/Lipid A) to the buffer.
Cloudy Buffer	Temperature below Cloud Point (rare for maltosides) or contamination.	Maltosides are generally stable.[6] Check for high salt concentrations (>1M) which can lower cloud point.
"Empty" Micelle Peak in SEC	Excess detergent.	UDM (~50kDa) may overlap with small proteins. Optimize detergent concentration to exactly 2x CMC in running buffer.

Visualization: Detergent Exchange Mechanism



[Click to download full resolution via product page](#)

Figure 2: Mechanism of detergent exchange via Size Exclusion Chromatography. The high local concentration of UDM in the mobile phase drives the equilibrium, displacing DDM.

References

- Stetsenko, A., & Guskov, A. (2017).[2] An Overview of the Top Ten Detergents Used for Membrane Protein Crystallization. Crystals, 7(7), 197.[2] Retrieved from [\[Link\]](#)
- Newby, Z. E., et al. (2009). A general protocol for the crystallization of membrane proteins for X-ray structural investigation. Nature Protocols, 4, 727–742. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. High-throughput stability screening for detergent-solubilized membrane proteins - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. detergents.alfa-chemistry.com [detergents.alfa-chemistry.com]
- 3. [Anatrace.com](https://anatrace.com/) [anatrace.com]
- 4. [Anatrace.com](https://anatrace.com/) [anatrace.com]
- 5. [Anatrace.com](https://anatrace.com/) [anatrace.com]
- 6. A rational approach to improve detergent efficacy for membrane protein stabilization - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [n-Undecyl- β -D-Maltoside: The Strategic Intermediate for Membrane Protein Stabilization]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b068634/docs#n-undecyl-d-maltoside-the-strategic-intermediate-for-membrane-protein-stabilization>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)